

Comparative Selectivity Guide: Rat Galanin(2-29) vs. Galanin(2-11)

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Rat galanin(2-29)*

Cat. No.: *B14789508*

[Get Quote](#)

Executive Summary: The "Glycine Switch"

In the study of galanin receptor signaling, the distinction between **Rat Galanin(2-29)** and Galanin(2-11) is not merely one of peptide length—it is a fundamental lesson in G-protein coupled receptor (GPCR) pharmacophores.

Both peptides share a critical feature: the deletion of the N-terminal Glycine (Gly¹). This single truncation acts as a "molecular switch," effectively abolishing affinity for the GalR1 receptor while retaining agonist activity at GalR2 and GalR3.

- **Galanin(2-29):** The endogenous metabolite. It represents the physiological mechanism by which the body shifts signaling from GalR1 (inhibitory) to GalR2 (trophic/excitatory). It retains high potency due to C-terminal stabilizing interactions.
- **Galanin(2-11):** The minimal pharmacophore. While it retains the GalR2 > GalR1 selectivity profile, it lacks the C-terminal residues necessary for maximal binding stability, often resulting in lower absolute potency compared to Gal(2-29) unless chemically modified (e.g., AR-M1896).

Scientific Foundation: Mechanism of Selectivity

To understand the performance difference, one must understand the structural biology of the Galanin receptor family (GalR1, GalR2, GalR3).

The N-Terminal Anchor

Full-length Galanin(1-29) binds to all three receptors.^[1] Cryo-EM and mutagenesis studies have confirmed that the N-terminal Glycine (Gly¹) and Tryptophan (Trp²) are essential for high-affinity binding to GalR1.

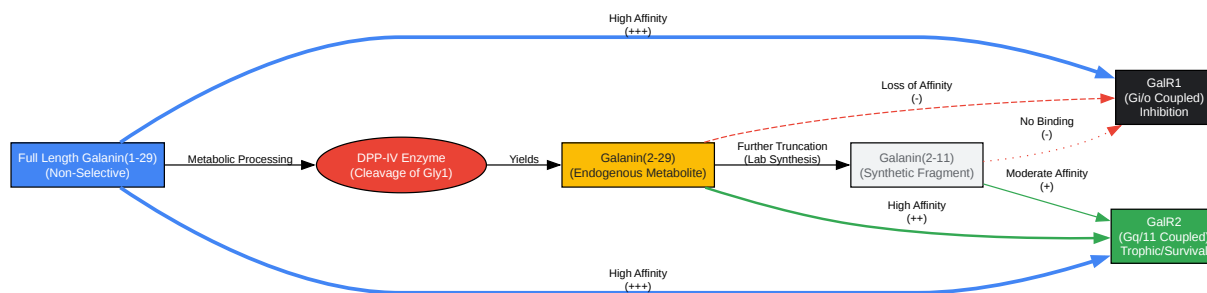
- **GalR1 Requirement:** The N-terminal ammonium group of Gly¹ forms a critical salt bridge/hydrogen bond with Glu32 in the GalR1 transmembrane pocket. Removing Gly¹ breaks this anchor, reducing GalR1 affinity by >500-fold.
- **GalR2 Flexibility:** GalR2 does not rely as strictly on this specific Gly¹-Glu32 interaction. It can accommodate the truncated N-terminus provided the core hydrophobic pharmacophore (Trp²-Leu¹¹) remains intact.

The C-Terminal Stabilizer

This is where Gal(2-29) and Gal(2-11) diverge.

- Gal(2-29) retains the C-terminal helix. While the C-terminus does not bind deep in the pocket, it interacts with extracellular loops (ECLs), providing entropic stability and protecting the peptide from rapid degradation.
- Gal(2-11) lacks this stabilizer. Without the C-terminus, the short peptide has a faster dissociation rate (), making it a "weaker" agonist in native form, despite its high selectivity.

Visualization: The Selectivity Shift Pathway



[Click to download full resolution via product page](#)

Figure 1: The metabolic processing of Galanin by DPP-IV creates Gal(2-29), shifting signaling bias away from GalR1. Gal(2-11) represents the minimal fragment retaining this bias.

Detailed Performance Comparison

The following data aggregates binding affinities (

) and functional potency (

) from key literature sources (e.g., Branchek et al., Bloomquist et al.).

Table 1: Receptor Selectivity Profile

Feature	Rat Galanin(2-29)	Rat Galanin(2-11) (Native)
Primary Classification	Endogenous Metabolite	Synthetic Minimal Fragment
GalR1 Affinity ()	> 1,000 nM (Inactive)	> 10,000 nM (Inactive)
GalR2 Affinity ()	~ 2 - 10 nM	~ 50 - 500 nM***
GalR3 Affinity ()	~ 5 - 15 nM	~ 100 - 500 nM**
Selectivity Ratio	High (GalR2/3 selective)	High (GalR2/3 selective)
Metabolic Stability	Moderate (Susceptible to further proteolysis)	Low (Rapid degradation in serum)
Key Application	Studying endogenous GalR2 regulation	Structural template for SAR studies

*Note: Native Gal(2-11) has significantly lower potency than Gal(2-29). High-potency "Gal(2-11)" cited in literature often refers to the modified analog AR-M1896 ([Trp²]-Gal(2-11)), which restores potency.

Critical Analysis for Drug Development

- Use Gal(2-29) when: You are investigating the physiological consequences of Galanin degradation or need a robust control for GalR2 activation in tissue slices where stability matters.
- Use Gal(2-11) when: You are conducting Structure-Activity Relationship (SAR) studies to determine the minimum sequence required for receptor activation, or if you are using the stabilized analog AR-M1896. Do not use native Gal(2-11) for in vivo behavioral studies without modification, as its half-life is insufficient.

Validated Experimental Protocols

To verify the selectivity of these peptides in your own lab, use the following self-validating workflows.

Protocol A: Radioligand Competition Binding (Affinity)

Objective: Determine

values to quantify the loss of GalR1 binding.

- Membrane Prep: Harvest CHO-K1 cells stably expressing Rat GalR1 or GalR2. Homogenize in ice-cold buffer (50 mM Tris-HCl, 5 mM MgCl₂, pH 7.4). Centrifuge at 20,000 x g for 20 min. Resuspend pellets.
- Tracer: Use [¹²⁵I]-Galanin (Porcine) at 0.1 nM final concentration.
- Competition:
 - Prepare serial dilutions (10⁻⁶ M to 10⁻¹¹ M) of Gal(2-29) and Gal(2-11).
 - Control: Full-length Galanin(1-29) (Positive Control).
 - NSB: 1 μM unlabeled Galanin (Non-Specific Binding).
- Incubation: 60 minutes at 25°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% PEI (reduces peptide sticking).
- Analysis: Measure CPM. Fit to a one-site competition model.
 - Validation Check: Gal(2-29) must displace tracer at GalR2 (10⁻¹¹ nM) but fail to displace at GalR1 (10⁻¹¹ nM).

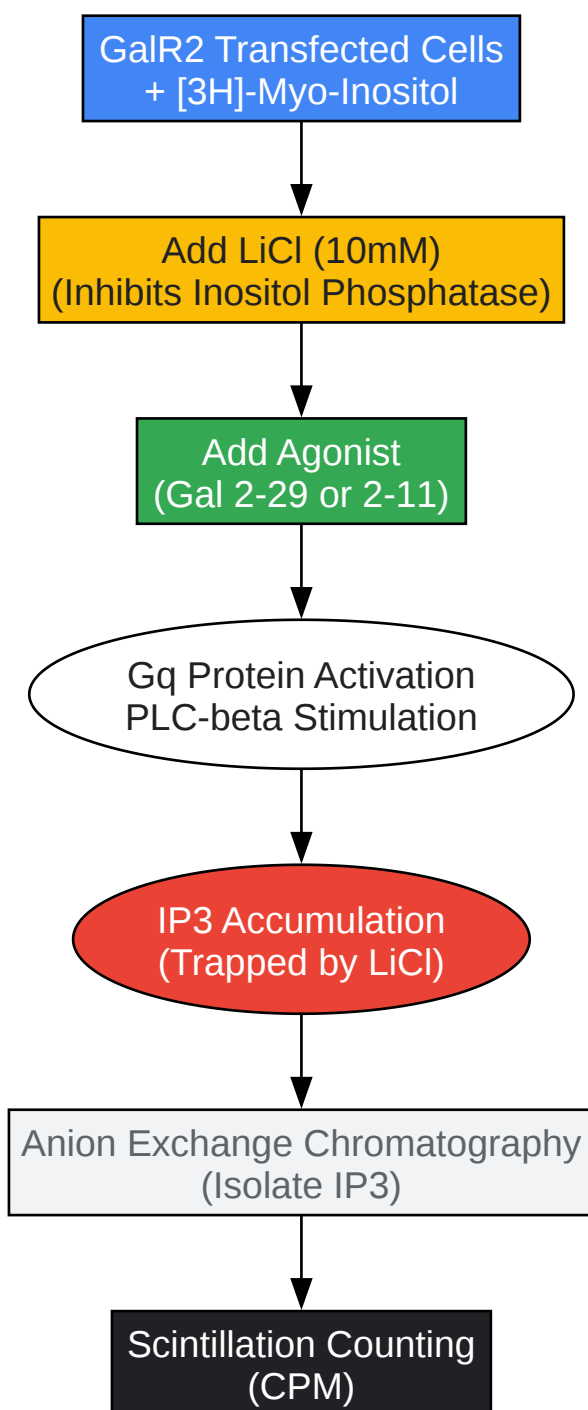
).

Protocol B: IP3 Accumulation Assay (Functional)

Objective: Confirm GalR2 agonist activity (Gq-coupled). GalR1 (Gi-coupled) will not generate an IP3 signal.

- Seeding: Plate GalR2-expressing cells in 24-well plates.
- Labeling: Incubate with [γ]-myo-inositol (2 μ Ci/mL) for 24 hours.
- Stimulation:
 - Wash cells and add buffer containing 10 mM LiCl (blocks IP3 degradation).
 - Add Gal(2-29) or Gal(2-11) at 1 μ M.
 - Incubate 45 min at 37°C.
- Extraction: Stop reaction with 10 mM formic acid. Lyse cells.
- Separation: Use anion-exchange chromatography (AG 1-X8 resin) to isolate IP3 fractions.
- Quantification: Scintillation counting.
 - Validation Check: Gal(2-29) should induce a >3-fold increase in IP3 over basal. Gal(2-11) native may show partial agonism (weaker signal) compared to 2-29.

Visualization: Functional Assay Workflow



[Click to download full resolution via product page](#)

Figure 2: Workflow for verifying GalR2-specific Gq signaling. LiCl accumulation is essential for detecting the transient IP3 signal generated by Gal(2-29).

References

- Branchek, T. A., et al. (2000). "Galanin receptor subtypes." Trends in Pharmacological Sciences.
- Lu, X., et al. (2005). "Galanin(2-11) binds to GalR3 in transfected cell lines: limitations for pharmacological definition of receptor subtypes." Neuropeptides.
- Liu, H. X., et al. (2001). "Receptor subtype-specific pronociceptive and analgesic actions of galanin in the spinal cord: Selective actions via GalR1 and GalR2 receptors." PNAS.
- Lang, R., et al. (2015). "Physiology, Signaling, and Pharmacology of Galanin Peptides and Receptors." Pharmacological Reviews.
- Wang, S., et al. (1997). "Differential intracellular signaling of the GalR1 and GalR2 galanin receptor subtypes." [2] Biochemistry.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. catalog.lib.kyushu-u.ac.jp [catalog.lib.kyushu-u.ac.jp]
- 2. tandfonline.com [tandfonline.com]
- To cite this document: BenchChem. [Comparative Selectivity Guide: Rat Galanin(2-29) vs. Galanin(2-11)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14789508/docs#comparative-selectivity-guide-rat-galanin-2-29-vs-galanin-2-11>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)